

degradation pathways of 5-Nitroso-2,4,6-triaminopyrimidine under reaction conditions

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Compound of Interest

Compound Name: 5-Nitroso-2,4,6-triaminopyrimidine

Cat. No.: B018466

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Technical Support Center: 5-Nitroso-2,4,6-triaminopyrimidine

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the degradation of **5-Nitroso-2,4,6-triaminopyrimidine** under various reaction conditions.

Troubleshooting Guide

This guide addresses specific issues that may be encountered during experiments involving **5-Nitroso-2,4,6-triaminopyrimidine**.

Issue	Possible Cause	Recommended Action
Inconsistent reaction yields during synthesis or degradation studies.	Purity of starting material is variable.	Ensure the purity of 5-Nitroso-2,4,6-triaminopyrimidine using a validated analytical method (e.g., HPLC-UV) before use.
Reaction conditions (temperature, pH, light exposure) are not strictly controlled.	Calibrate all instruments and meticulously control reaction parameters. Use a well-defined and validated experimental protocol.	
Formation of unexpected side products.	Presence of strong oxidizing agents.	5-Nitroso-2,4,6-triaminopyrimidine is incompatible with strong oxidizing agents. ^{[1][2]} Ensure all reagents and solvents are free from peroxides or other oxidizing impurities.
Contamination of reagents or solvents.	Use high-purity reagents and solvents. Perform blank experiments to rule out contamination.	
Difficulty in isolating and identifying degradation products.	Degradation products are present at very low concentrations.	Employ sensitive analytical techniques such as LC-MS/MS for detection and identification. ^[3]
Degradation products are unstable.	Analyze the samples immediately after the experiment or store them under conditions that minimize further degradation (e.g., low temperature, protected from light).	

Color change of the compound from orange/purple to other colors.

This may indicate degradation of the compound.

Characterize the sample using spectroscopic methods (UV-Vis, IR) and chromatography to identify any changes in the chemical structure.

Frequently Asked Questions (FAQs)

1. What are the known degradation pathways of **5-Nitroso-2,4,6-triaminopyrimidine**?

Currently, detailed experimental data on all degradation pathways of **5-Nitroso-2,4,6-triaminopyrimidine** is limited in publicly available literature. However, based on its chemical structure and known reactions of similar compounds, the following pathways have been identified or are predicted:

- **Oxidative Degradation:** Oxidation with agents like peroxytrifluoroacetic acid leads to the formation of 5-nitro-2,4,6-triaminopyrimidine 1-N-oxide and 5-nitro-2,4,6-triaminopyrimidine 1,3-di-N-oxide.[4]
- **Reductive Degradation:** Catalytic hydrogenation is known to reduce the nitroso group to an amino group, yielding 2,4,5,6-tetraaminopyrimidine.[5]
- **Hydrolytic Degradation (Predicted):** While specific studies on **5-Nitroso-2,4,6-triaminopyrimidine** are not readily available, pyrimidine rings can be susceptible to hydrolysis under acidic or basic conditions, potentially leading to ring-opening. The nitroso group might also be susceptible to hydrolysis.
- **Photolytic Degradation (Predicted):** Exposure to UV or visible light may lead to the reduction of the nitroso group or other rearrangements, a known reaction for some nitro and nitroso compounds.[6]
- **Thermal Degradation (Predicted):** At elevated temperatures, decomposition may occur. The melting point is reported to be above 300 °C, suggesting high thermal stability.[2][5]

2. What are the expected degradation products under different stress conditions?

Stress Condition	Expected/Known Degradation Products
Oxidation	5-nitro-2,4,6-triaminopyrimidine 1-N-oxide, 5-nitro-2,4,6-triaminopyrimidine 1,3-di-N-oxide[4]
Reduction	2,4,5,6-tetraaminopyrimidine[5]
Acidic/Basic Hydrolysis (Predicted)	Potential for pyrimidine ring-opened products.
Photolysis (Predicted)	Potential for reduction of the nitroso group to an amino group or other photoproducts.
Thermal Stress	Likely to be stable up to high temperatures. Decomposition products at very high temperatures are not well characterized.

3. How can I monitor the degradation of **5-Nitroso-2,4,6-triaminopyrimidine**?

Reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection is a suitable technique for monitoring the degradation of the parent compound and the formation of degradation products. For the identification of unknown degradation products, hyphenated techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) are recommended.

4. What are the recommended storage conditions for **5-Nitroso-2,4,6-triaminopyrimidine**?

To ensure stability, **5-Nitroso-2,4,6-triaminopyrimidine** should be stored at low temperatures (e.g., -20°C), protected from light, and under an inert atmosphere.[7] It should be kept away from strong oxidizing agents.[1][2]

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol provides a general framework for conducting forced degradation studies on **5-Nitroso-2,4,6-triaminopyrimidine**.

Objective: To generate potential degradation products and assess the stability of the molecule under various stress conditions.

Materials:

- **5-Nitroso-2,4,6-triaminopyrimidine**
- Hydrochloric acid (HCl), 0.1 M and 1 M
- Sodium hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen peroxide (H₂O₂), 3%
- Methanol or Acetonitrile (HPLC grade)
- Water (HPLC grade)
- pH meter
- HPLC system with UV or PDA detector
- LC-MS system (for identification)
- Photostability chamber
- Oven

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **5-Nitroso-2,4,6-triaminopyrimidine** in a suitable solvent (e.g., methanol or a mixture of organic solvent and water) at a concentration of approximately 1 mg/mL.
- Acid Hydrolysis:
 - To an aliquot of the stock solution, add an equal volume of 0.1 M HCl.
 - Incubate the solution at 60°C for 24 hours.
 - Withdraw samples at appropriate time points (e.g., 0, 2, 4, 8, 24 hours).
 - Neutralize the samples with an equivalent amount of 0.1 M NaOH before analysis.

- If no degradation is observed, repeat the experiment with 1 M HCl.
- Base Hydrolysis:
 - To an aliquot of the stock solution, add an equal volume of 0.1 M NaOH.
 - Incubate the solution at 60°C for 24 hours.
 - Withdraw samples at appropriate time points.
 - Neutralize the samples with an equivalent amount of 0.1 M HCl before analysis.
 - If no degradation is observed, repeat the experiment with 1 M NaOH.
- Oxidative Degradation:
 - To an aliquot of the stock solution, add an equal volume of 3% H₂O₂.
 - Keep the solution at room temperature for 24 hours.
 - Withdraw samples at appropriate time points.
- Thermal Degradation (Solid State):
 - Place a known amount of solid **5-Nitroso-2,4,6-triaminopyrimidine** in an oven at 80°C for 48 hours.
 - Analyze the sample after the exposure period.
- Photolytic Degradation:
 - Expose a solution of **5-Nitroso-2,4,6-triaminopyrimidine** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines).
 - A control sample should be kept in the dark under the same conditions.
 - Analyze both the exposed and control samples.

- Analysis:
 - Analyze all samples by a validated stability-indicating HPLC method.
 - Characterize any significant degradation products using LC-MS.

Protocol 2: Oxidative Degradation to N-oxides

Objective: To synthesize 5-nitro-2,4,6-triaminopyrimidine 1-N-oxide and 1,3-di-N-oxide.[4]

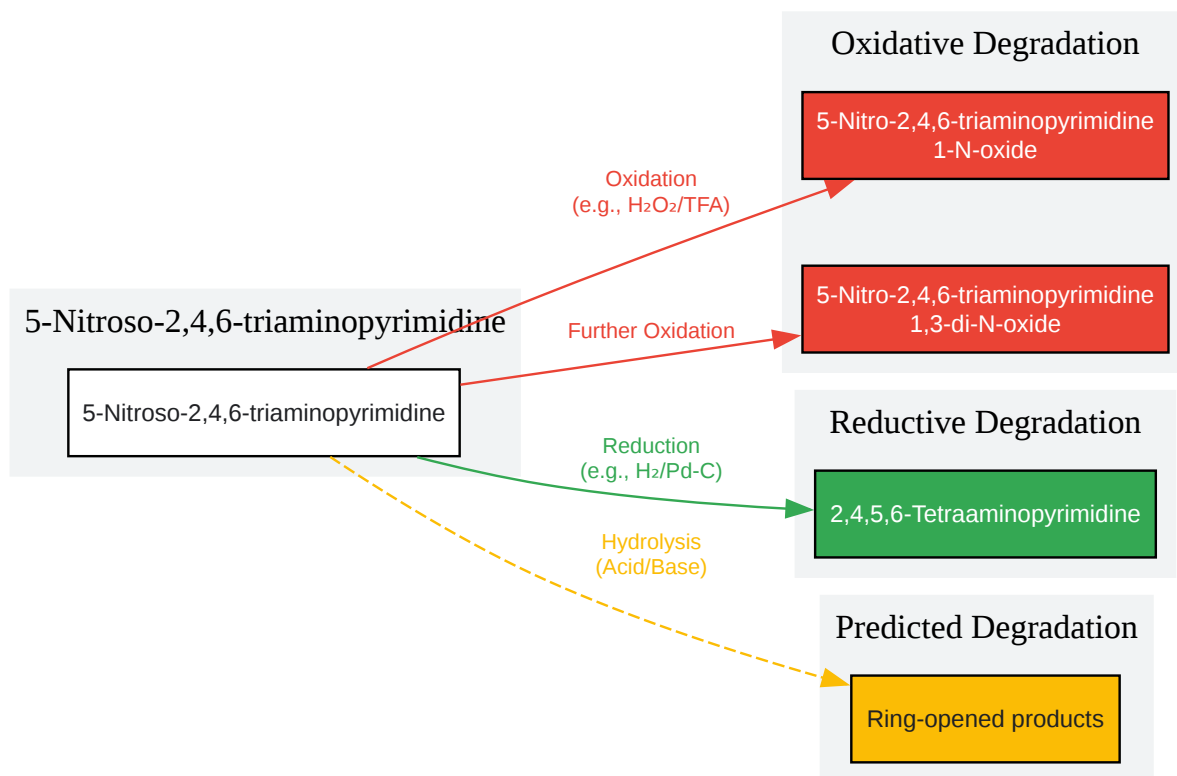
Materials:

- **5-Nitroso-2,4,6-triaminopyrimidine**
- Trifluoroacetic acid
- 30% Hydrogen peroxide
- Ice bath
- Magnetic stirrer

Procedure:

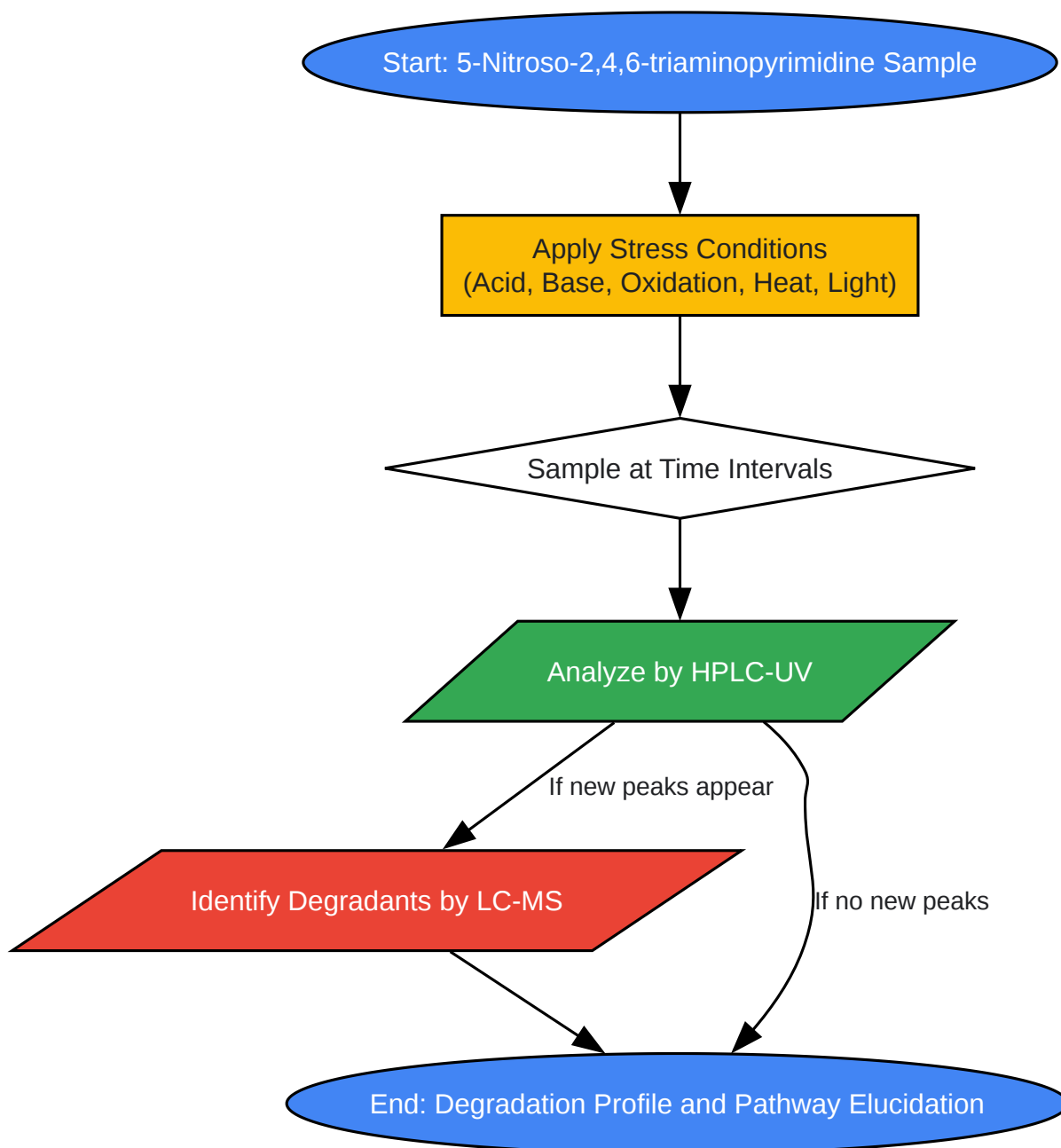
- Dissolve **5-Nitroso-2,4,6-triaminopyrimidine** in trifluoroacetic acid.
- Cool the solution in an ice bath.
- Slowly add 30% hydrogen peroxide to the stirred solution.
- Allow the reaction to proceed at a controlled temperature.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC or HPLC).
- Upon completion, isolate the products by precipitation and filtration.
- Purify the products by recrystallization.

Visualizations



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Caption: Known and predicted degradation pathways of **5-Nitroso-2,4,6-triaminopyrimidine**.



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Caption: General experimental workflow for a forced degradation study.

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